

1H-Indole-6-sulfonamide chemical properties and structure

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Compound of Interest

Compound Name: *1H-Indole-6-sulfonamide*

Cat. No.: *B114410*

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1H-Indole-6-sulfonamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential experimental protocols related to **1H-Indole-6-sulfonamide**. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

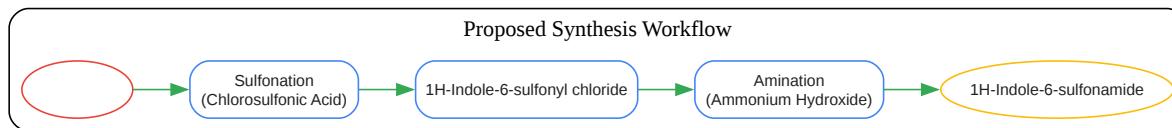
Core Chemical Properties and Structure

1H-Indole-6-sulfonamide is a heterocyclic organic compound containing an indole ring system substituted with a sulfonamide group. While specific experimental data for some of its physicochemical properties are not readily available in public literature, the following table summarizes its known attributes and includes estimates based on closely related compounds for a comparative perspective.

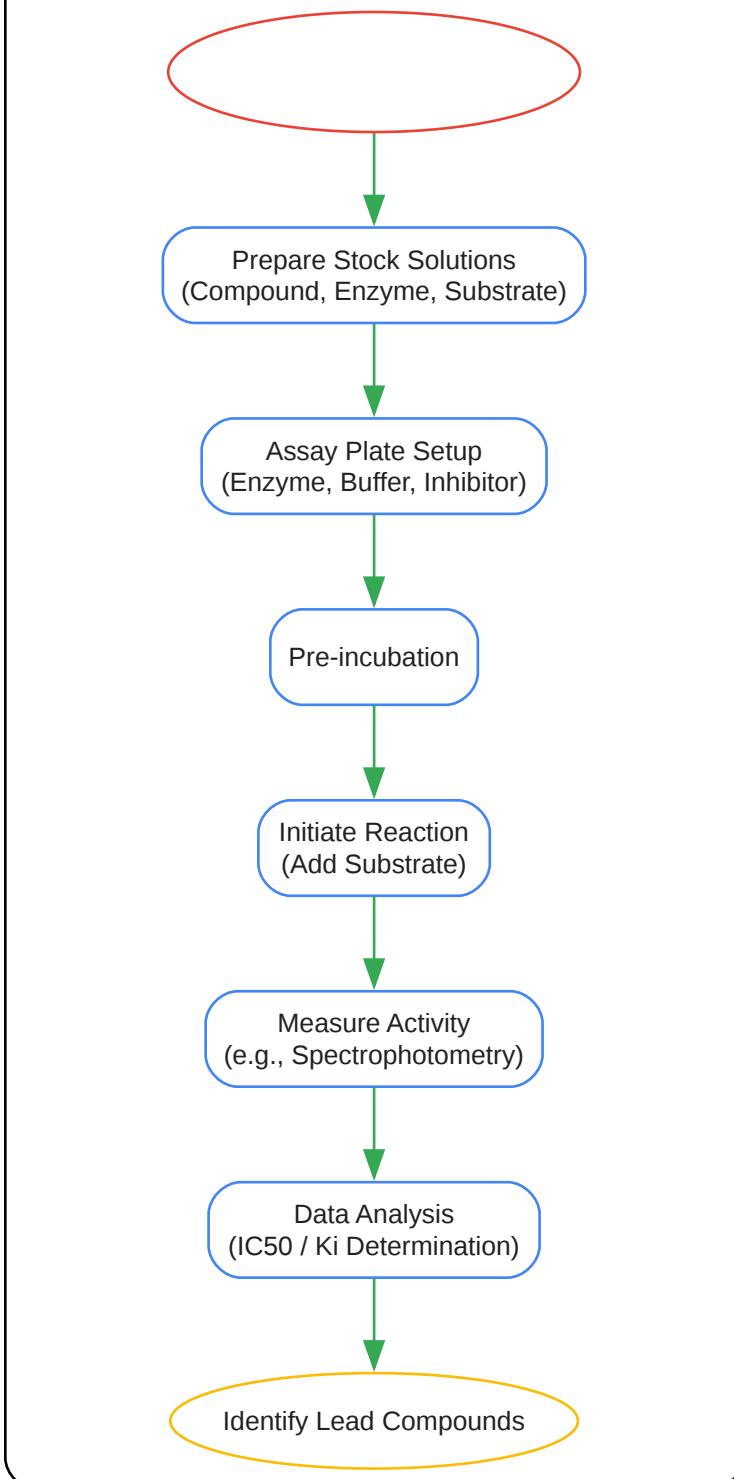
Property	Value	Source/Note
Molecular Formula	C ₈ H ₈ N ₂ O ₂ S	[1]
Molecular Weight	196.23 g/mol	[1]
CAS Number	145951-26-4	[1]
Density	1.500 g/cm ³	[1]
Melting Point	Data not available	Estimated to be in the range of 150-250°C based on related sulfonamide and indole compounds.
Boiling Point	Data not available	Likely to decompose at high temperatures.
Solubility	Data not available	Expected to have low solubility in water and better solubility in organic solvents like DMSO and DMF.

Chemical Structure

The molecular structure of **1H-Indole-6-sulfonamide** consists of a bicyclic indole core with a sulfonamide group attached at the 6th position of the benzene ring.



Carbonic Anhydrase Inhibition Assay Workflow



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References

- 1. researchgate.net [researchgate.net]
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